

# An In-depth Technical Guide to the Molecular Geometry of Tungsten Bromide Compounds

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## Compound of Interest

Compound Name: Tungsten;bromide

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This technical guide provides a comprehensive overview of the molecular geometries of various tungsten bromide compounds, including tungsten(VI), tungsten(V), tungsten(IV), tungsten(III), and tungsten(II) bromides. The information presented is based on established experimental data and is intended to serve as a valuable resource for researchers in chemistry, materials science, and related fields.

## Tungsten(VI) Bromide ( $\text{WBr}_6$ )

Tungsten(VI) bromide adopts a monomeric and highly symmetric octahedral geometry in the gas phase and solid state.<sup>[1][2][3][4][5]</sup> This structure is consistent with the principles of VSEPR theory for a central atom with six bonding pairs and no lone pairs of electrons.

Table 1: Structural Data for Tungsten(VI) Bromide ( $\text{WBr}_6$ )

| Parameter          | Value                           |
|--------------------|---------------------------------|
| Molecular Formula  | WBr <sub>6</sub>                |
| Molecular Geometry | Octahedral                      |
| Crystal System     | Rhombohedral[6]                 |
| Space Group        | R-3[6]                          |
| a                  | 6.39 Å[6]                       |
| c                  | 17.53 Å[6]                      |
| W-Br Bond Length   | Not explicitly found            |
| Br-W-Br Bond Angle | 90° (adjacent), 180° (opposite) |

## Experimental Protocol: Synthesis and Structure Determination

**Synthesis:** Tungsten(VI) bromide can be synthesized by the direct reaction of tungsten metal with bromine gas at approximately 100 °C in a nitrogen atmosphere.[3] An alternative method involves the reaction of tungsten hexacarbonyl with bromine at room temperature.[3]

**Structure Determination:** The crystal structure of WBr<sub>6</sub> was determined by single-crystal X-ray diffraction.[6] This technique involves irradiating a single crystal of the compound with X-rays and analyzing the resulting diffraction pattern. The angles and intensities of the diffracted X-rays are used to determine the arrangement of atoms within the crystal lattice, providing precise measurements of bond lengths and angles.[4][7][8][9][10][11]

## Tungsten(V) Bromide (W<sub>2</sub>Br<sub>10</sub>)

In the solid state, tungsten(V) bromide exists as a dimer with the molecular formula W<sub>2</sub>Br<sub>10</sub>. [2][12][13] The structure consists of two octahedra sharing an edge, with two bromine atoms acting as bridging ligands between the two tungsten centers.[2][12][13] This arrangement results in a bioctahedral geometry.

Table 2: Structural Data for Tungsten(V) Bromide (W<sub>2</sub>Br<sub>10</sub>)

| Parameter                   | Value                           |
|-----------------------------|---------------------------------|
| Molecular Formula           | W <sub>2</sub> Br <sub>10</sub> |
| Molecular Geometry          | Edge-shared bioctahedral        |
| W-Br (terminal) Bond Length | Not explicitly found            |
| W-Br (bridging) Bond Length | Not explicitly found            |
| W-W Distance                | Not explicitly found            |

## Experimental Protocol: Synthesis and Structure Determination

Synthesis: Tungsten(V) bromide is prepared by the reaction of tungsten powder with bromine gas at temperatures ranging from 650 to 1000 °C.[\[13\]](#)

Structure Determination: The dimeric structure of tungsten(V) bromide was elucidated using single-crystal X-ray diffraction.[\[13\]](#) The process involves growing a suitable single crystal of W<sub>2</sub>Br<sub>10</sub> and analyzing its diffraction pattern to determine the atomic positions.

## Tungsten(IV) Bromide (WBr<sub>4</sub>)

Tungsten(IV) bromide is a crystalline solid.[\[12\]](#)[\[14\]](#) It is known to be isomorphous with tungsten(IV) chloride (WCl<sub>4</sub>), suggesting a polymeric structure in the solid state.[\[12\]](#) The crystal structure of WBr<sub>4</sub> belongs to the hexagonal crystal system.[\[1\]](#)

Table 3: Structural Data for Tungsten(IV) Bromide (WBr<sub>4</sub>)

| Parameter          | Value                                     |
|--------------------|-------------------------------------------|
| Molecular Formula  | WBr <sub>4</sub>                          |
| Molecular Geometry | Polymeric, likely octahedral coordination |
| Crystal System     | Hexagonal[1]                              |
| W-Br Bond Length   | Not explicitly found                      |
| Br-W-Br Bond Angle | Not explicitly found                      |

## Experimental Protocol: Synthesis

Synthesis: Crystalline tungsten(IV) bromide can be synthesized via the reduction of tungsten(V) bromide (WBr<sub>5</sub>) with aluminum.[12] The reaction is carried out in a sealed, evacuated tube under a temperature gradient, which allows for the deposition of WBr<sub>4</sub> crystals from the vapor phase.[12] Another synthetic route involves the solution-phase oxidation of tungsten hexacarbonyl (W(CO)<sub>6</sub>) with two equivalents of bromine.[12]

## Tungsten(III) Bromide (WBr<sub>3</sub>)

Tungsten(III) bromide is a black crystalline solid.[5][15] It has been reported to have an orthorhombic crystal system.[1] The detailed arrangement of atoms in the crystal lattice is not well-documented in readily available literature.

Table 4: Structural Data for Tungsten(III) Bromide (WBr<sub>3</sub>)

| Parameter          | Value                |
|--------------------|----------------------|
| Molecular Formula  | WBr <sub>3</sub>     |
| Crystal System     | Orthorhombic[1]      |
| W-Br Bond Length   | Not explicitly found |
| Br-W-Br Bond Angle | Not explicitly found |

## Experimental Protocol: Synthesis

Detailed experimental protocols for the synthesis of single crystals of  $\text{WBr}_3$  suitable for single-crystal X-ray diffraction are not widely reported.

## Tungsten(II) Bromide ( $\text{W}_6\text{Br}_{12}$ )

Tungsten(II) bromide exists as a hexanuclear cluster with the formula  $\text{W}_6\text{Br}_{12}$ .<sup>[16]</sup> This cluster features a  $\text{W}_6$  octahedron with bridging bromine atoms. The structure consists of layers of two-dimensional infinite networks.<sup>[16]</sup>

Table 5: Structural Data for Tungsten(II) Bromide ( $\text{W}_6\text{Br}_{12}$ )

| Parameter                          | Value                                                  |
|------------------------------------|--------------------------------------------------------|
| Molecular Formula                  | $\text{W}_6\text{Br}_{12}$                             |
| Molecular Geometry                 | Octahedral $\text{W}_6$ cluster with bridging Br atoms |
| Crystal System                     | Orthorhombic <sup>[16]</sup>                           |
| Space Group                        | Bbcm <sup>[16]</sup>                                   |
| a                                  | 11.799 Å <sup>[16]</sup>                               |
| b                                  | 11.813 Å <sup>[16]</sup>                               |
| c                                  | 14.790 Å <sup>[16]</sup>                               |
| W-W Bond Length                    | 2.633 Å (mean) <sup>[16]</sup>                         |
| W-Br (inner bridging) Bond Length  | 2.619 - 2.630 Å (mean) <sup>[16]</sup>                 |
| W-Br (apical) Bond Length          | 2.550 Å (mean) <sup>[16]</sup>                         |
| W-Br (outer bridging) Bond Length  | 2.656 Å (mean) <sup>[16]</sup>                         |
| W-Br-W Bond Angle (outer bridging) | ~132° <sup>[16]</sup>                                  |

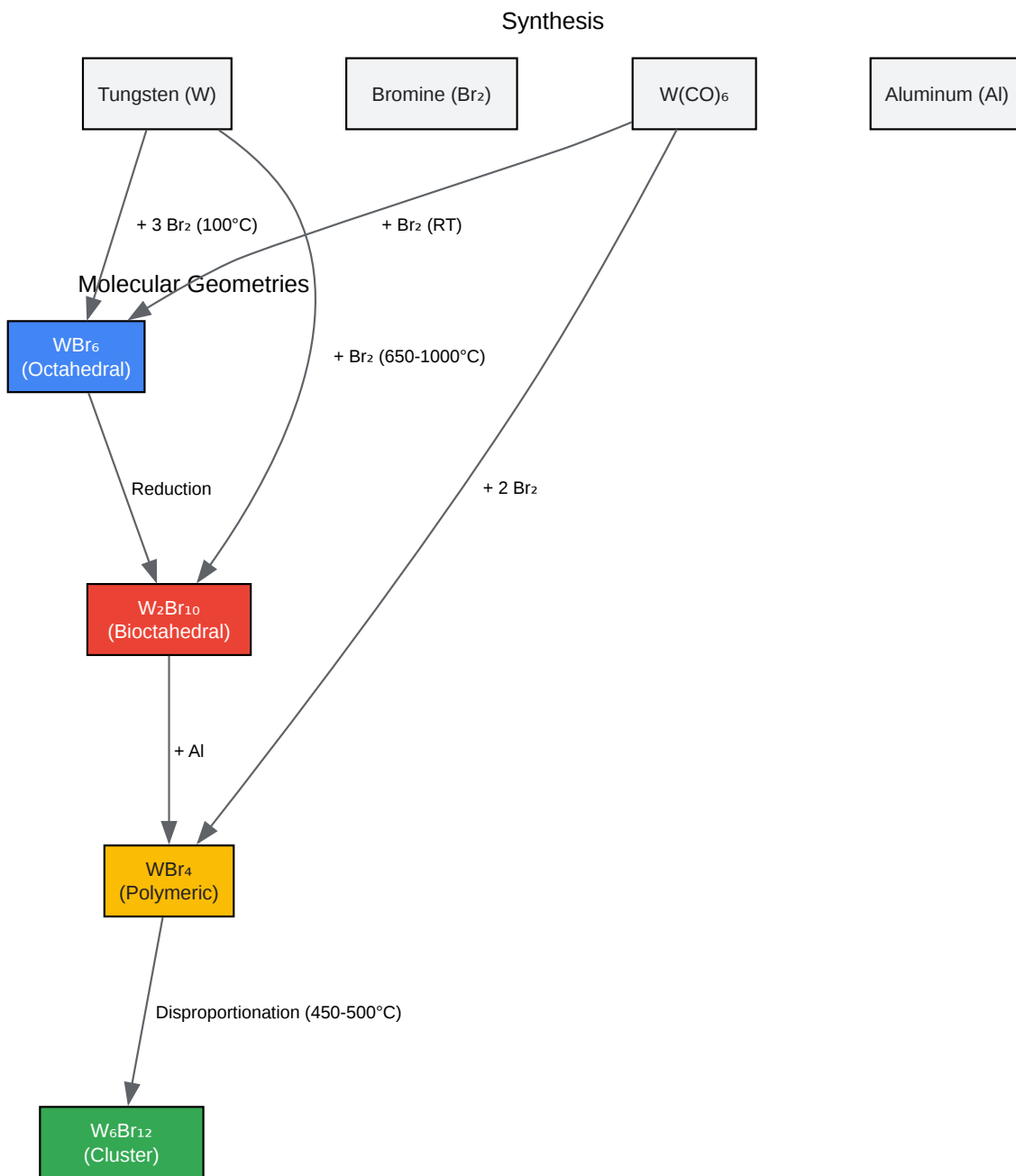
## Experimental Protocol: Synthesis and Structure Determination

Synthesis: Tungsten(II) bromide can be obtained by the thermal disproportionation of tungsten(IV) bromide at 450-500 °C.<sup>[12]</sup>

Structure Determination: The crystal structure of  $\text{W}_6\text{Br}_{12}$  was determined by single-crystal X-ray diffraction analysis of a twinned crystal.[16] Due to the complex nature of the structure and the twinning of the crystal, the refinement of the diffraction data required specialized crystallographic techniques.

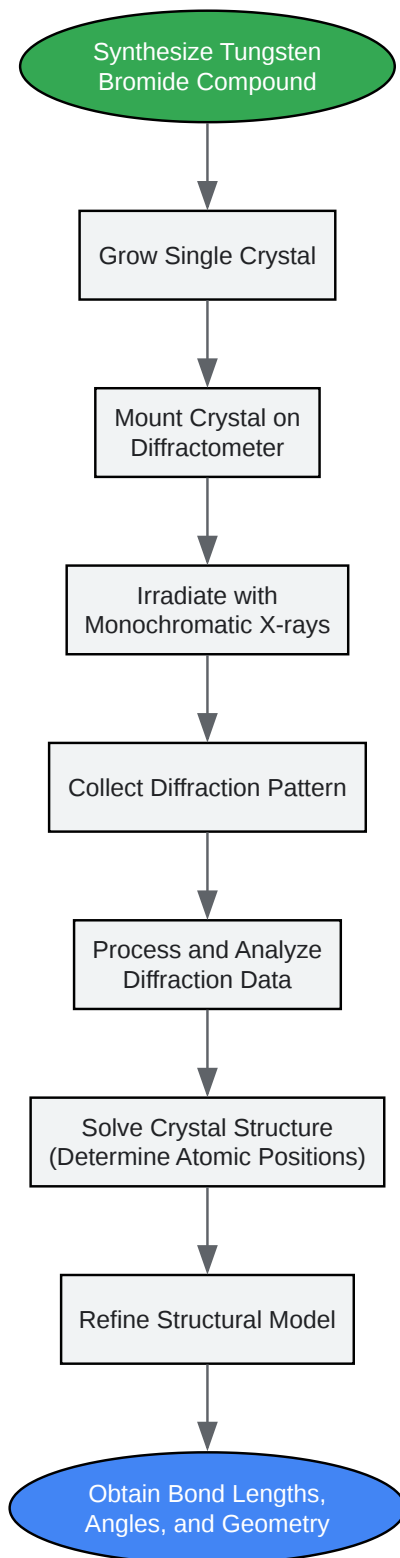
## Visualizations

## Relationships and Synthesis Pathways of Tungsten Bromides

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Caption: Synthesis pathways and structural relationships of tungsten bromides.

## General Workflow for Single-Crystal X-ray Diffraction

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Caption: A generalized workflow for determining molecular geometry using single-crystal X-ray diffraction.

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